

Application Notes and Protocols for In Vitro Studies with AC-264613

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Compound of Interest

Compound Name: AC-264613

Cat. No.: B1665383

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Introduction

AC-264613 is a potent and selective non-peptidic agonist of Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR) implicated in a variety of physiological and pathophysiological processes, including inflammation, pain, and cellular proliferation. Due to its selectivity, **AC-264613** serves as a valuable tool for investigating the role of PAR2 in various in vitro models. These application notes provide detailed protocols for characterizing the activity of **AC-264613** in cell-based assays.

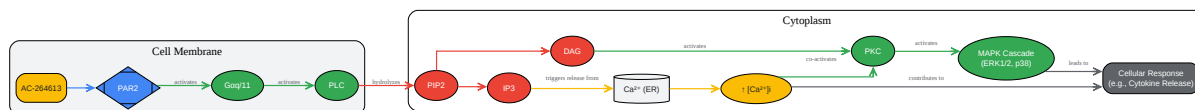
Quantitative Data Summary

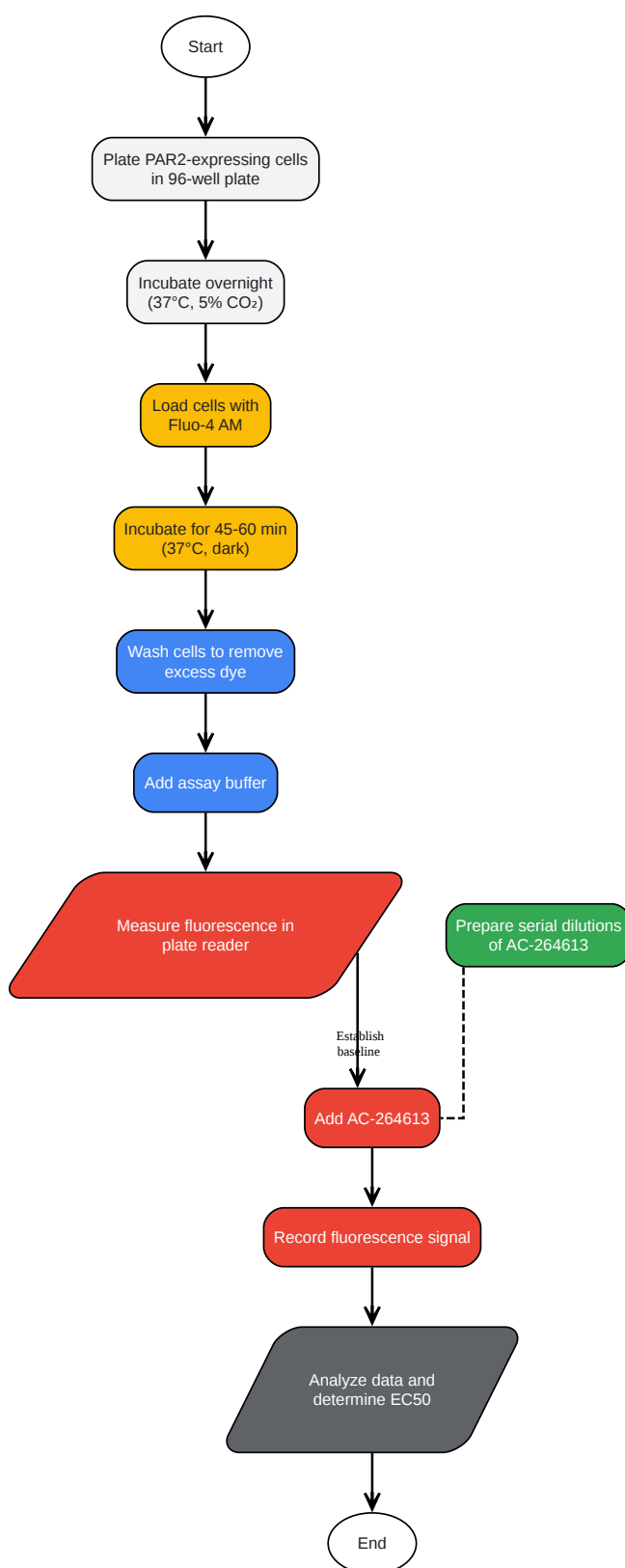
The following table summarizes the reported in vitro potency of **AC-264613** in various functional assays.

Assay Type	Parameter	Value	Cell Line	Reference
Phosphoinositide (PI) Hydrolysis	pEC50	6.9	N/A	[1]
Intracellular Calcium Mobilization	pEC50	7.0	N/A	[1]
Cellular Proliferation	pEC50	7.5	N/A	[1]
Intracellular Calcium Mobilization	EC50	100-300 nM	Various	[2]

Signaling Pathway

AC-264613 activates PAR2, which primarily couples to Gαq/11. This initiates a signaling cascade through phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium stores, while DAG activates protein kinase C (PKC). Downstream of these events, activation of mitogen-activated protein kinases (MAPKs) such as ERK1/2 and p38 can be observed.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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